

Ponazuril-d3: Application as an Internal Standard in Quantitative Bioanalysis[1]

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Compound of Interest

Compound Name: Ponazuril-d3
CAS No.: 1346602-48-9
Cat. No.: B583619

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Executive Summary & Chemical Profile[1][2]

Ponazuril-d3 (Deuterated Toltrazuril Sulfone) is the stable isotope-labeled analog of Ponazuril, a triazine-based antiprotozoal agent.[1] In the context of drug development and bioanalysis, it serves a singular, critical function: acting as the Internal Standard (IS) for the precise quantification of Ponazuril in biological matrices (plasma, cerebrospinal fluid, and tissue).

Ponazuril is the primary metabolite of Toltrazuril and is clinically significant in veterinary medicine for treating Equine Protozoal Myeloencephalitis (EPM) caused by *Sarcocystis neurona*. Accurate quantification is essential for pharmacokinetic (PK) profiling and residue analysis in food safety.[1]

Chemical Identity Table[1][3]

Property	Data
Compound Name	Ponazuril-d3 (Toltrazuril Sulfone-d3)
Parent Compound	Ponazuril (Toltrazuril Sulfone)
Chemical Structure	1-methyl-3-[3-methyl-4-[4-(trifluoromethyl)sulfonylphenoxy]phenyl]-1,3,5-triazine-2,4,6-trione
Isotopic Label	Deuterium (d3), typically on the N-methyl group of the triazine ring.[1]
Molecular Formula	C ₁₈ H ₁₁ D ₃ F ₃ N ₃ O ₆ S
Molecular Weight	~460.40 g/mol (Parent: 457.38 g/mol)
Solubility	Soluble in Acetonitrile, DMSO, Methanol; Insoluble in Water.
Primary Application	Internal Standard for LC-MS/MS (Isotope Dilution).[1]

The Science of Isotope Dilution

Why use **Ponazuril-d3** instead of a structural analog? The principle of Isotope Dilution Mass Spectrometry (IDMS) relies on the fact that the deuterated standard is chemically and physically nearly identical to the analyte but distinguishable by mass.

- Co-Elution: **Ponazuril-d3** co-elutes with Ponazuril on a C18 column.[1] This means any matrix suppression or enhancement occurring at that specific retention time affects both the drug and the IS equally.
- Normalization: By calculating the area ratio (Analyte/IS), errors from extraction recovery and ionization variability are mathematically cancelled out.

Visualization: The IDMS Workflow

The following diagram illustrates the error-correction logic inherent in using **Ponazuril-d3**.



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Figure 1: The self-validating workflow of Isotope Dilution Mass Spectrometry using **Ponazuril-d3**.

Analytical Methodology: LC-MS/MS Protocol[1][4][5][6][7][8][9][10]

This protocol is designed for the quantification of Ponazuril in Equine Plasma, but is adaptable to other matrices.

A. Sample Preparation (Protein Precipitation)

Rationale: Ponazuril is highly lipophilic.[1][2] A simple protein precipitation with acetonitrile is often sufficient and maximizes recovery compared to complex Solid Phase Extraction (SPE), though SPE may be used for cleaner extracts.[1]

- Thaw plasma samples at room temperature and vortex.
- Aliquot 50 µL of plasma into a 1.5 mL centrifuge tube.
- Spike IS: Add 10 µL of **Ponazuril-d3** working solution (e.g., 1000 ng/mL in methanol).
- Precipitate: Add 150 µL of ice-cold Acetonitrile (ACN) containing 0.1% Formic Acid.
- Vortex vigorously for 1 minute to ensure complete protein denaturation.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Transfer 100 µL of the clear supernatant to an autosampler vial containing 100 µL of water (to match initial mobile phase strength).

B. Liquid Chromatography Conditions

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 2.1 x 50 mm, 1.8 μ m).[1]
- Mobile Phase A: Water + 5mM Ammonium Acetate (pH unadjusted or pH 4.5).[1]
- Mobile Phase B: Acetonitrile (LC-MS Grade).[1]
- Gradient:
 - 0.0 min: 30% B[1]
 - 0.5 min: 30% B[1]
 - 3.0 min: 95% B
 - 4.0 min: 95% B
 - 4.1 min: 30% B (Re-equilibration)

C. Mass Spectrometry Parameters (Negative ESI)

Ponazuril and its d3-analog ionize most efficiently in Negative Electrospray Ionization (ESI-) mode due to the acidic nature of the triazine/sulfonyl moiety.[1]

- Source: ESI Negative[3]
- Capillary Voltage: -4500 V
- Desolvation Temp: 500°C

MRM Transitions Table

Note: Transitions must be optimized for collision energy (CE) on your specific instrument.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Type	Mechanism
Ponazuril	456.0 [M-H] ⁻	387.0	Quantifier	Loss of CF ₃ group
Ponazuril	456.0 [M-H] ⁻	322.0	Qualifier	Triazine ring cleavage
Ponazuril-d3	459.0 [M-H] ⁻	390.0	IS Quant	Loss of CF ₃ (d3 retained)

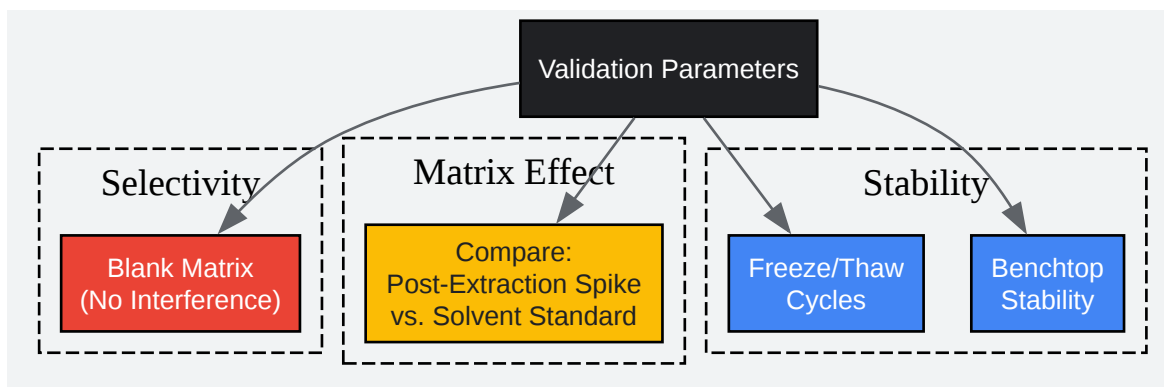
Technical Insight: The loss of the trifluoromethyl group (CF₃, mass 69) is a characteristic fragmentation pathway for this class of compounds. Since the d3 label is typically on the N-methyl group of the triazine ring (distal from the CF₃), the product ion shifts by exactly +3 Da (387 → 390), maintaining the isotopic distinction.

Method Validation Criteria (FDA/EMA)

To ensure the trustworthiness of the data generated using this guide, the method must be validated against the following pillars:

- Linearity: Construct a calibration curve (e.g., 10 – 5000 ng/mL). The correlation coefficient (r²) must be > 0.99.[\[1\]](#)
- Accuracy & Precision:
 - Intra-day and Inter-day variability (CV%) should be < 15% (20% at LLOQ).[\[1\]](#)
 - Accuracy should be within ±15% of nominal concentration.
- Matrix Effect (ME):
 - Compare the peak area of **Ponazuril-d3** spiked into extracted blank plasma vs. neat solvent.
 - Acceptance: ME should be consistent between the analyte and the IS. This confirms the d3-standard is compensating for suppression.[\[1\]](#)

Visualization: Validation Logic



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Figure 2: Key validation pillars required for regulatory acceptance of the bioanalytical method. [1]

Safety and Handling

- Hygroscopic Nature: Deuterated standards are often hygroscopic.[1] Store at -20°C under desiccated conditions.
- Equilibration: Allow the vial to reach room temperature before opening to prevent condensation, which can degrade the isotopic purity or concentration accuracy.
- Solubility: Dissolve primary stocks in 100% Methanol or DMSO.[1] Avoid leaving stocks in high-water content solvents for extended periods to prevent potential deuterium exchange (though C-D bonds are generally stable).[1]

References

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